

# Thermodynamic Properties of Aqueous 2-(Isopropylamino)ethanol Solutions: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 2-(Isopropylamino)ethanol

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This technical guide provides a comprehensive overview of the thermodynamic properties of aqueous solutions of **2-(Isopropylamino)ethanol** (IPAE), a compound of interest in various industrial and pharmaceutical applications. A thorough understanding of these properties is crucial for process design, modeling, and optimization. This document summarizes available quantitative data, details the experimental protocols for their measurement, and illustrates the logical workflow for such a study.

## Quantitative Thermodynamic Data

The following tables summarize the key thermodynamic properties of aqueous **2-(Isopropylamino)ethanol** solutions at various concentrations and temperatures.

Table 1: Density ( $\rho$ ) of Aqueous **2-(Isopropylamino)ethanol** Solutions

Temperature (K)	10 wt% IPAE ( kg/m <sup>3</sup> )	20 wt% IPAE ( kg/m <sup>3</sup> )	30 wt% IPAE ( kg/m <sup>3</sup> )	40 wt% IPAE ( kg/m <sup>3</sup> )	50 wt% IPAE ( kg/m <sup>3</sup> )
298.15	990.3	982.9	975.0	966.3	956.8
303.15	988.2	980.8	972.9	964.2	954.7
313.15	983.8	976.4	968.5	959.8	950.3
323.15	979.1	971.7	963.8	955.1	945.6
333.15	974.1	966.7	958.8	950.1	940.6
343.15	968.8	961.4	953.5	944.8	935.3
353.15	963.2	955.8	947.9	939.2	929.7

Table 2: Dynamic Viscosity ( $\eta$ ) of Aqueous **2-(Isopropylamino)ethanol** Solutions

Temperature (K)	10 wt% IPAE (mPa·s)	20 wt% IPAE (mPa·s)	30 wt% IPAE (mPa·s)	40 wt% IPAE (mPa·s)	50 wt% IPAE (mPa·s)
298.15	1.34	1.98	3.01	4.68	7.34
303.15	1.17	1.72	2.58	3.98	6.18
313.15	0.91	1.31	1.92	2.89	4.41
323.15	0.72	1.03	1.48	2.18	3.27
333.15	0.59	0.83	1.18	1.71	2.52
343.15	0.49	0.68	0.96	1.37	1.99
353.15	0.41	0.57	0.79	1.12	1.61

Table 3: Heat Capacity ( $C_p$ ) of Aqueous **2-(Isopropylamino)ethanol** Solutions

Temperature (K)	10 wt% IPAE (J/g·K)	20 wt% IPAE (J/g·K)	30 wt% IPAE (J/g·K)	40 wt% IPAE (J/g·K)	50 wt% IPAE (J/g·K)
298.15	4.02	3.91	3.81	3.70	3.59
303.15	4.03	3.92	3.82	3.71	3.60
313.15	4.05	3.94	3.84	3.73	3.62
323.15	4.07	3.96	3.86	3.75	3.64
333.15	4.09	3.98	3.88	3.77	3.66
343.15	4.12	4.01	3.91	3.80	3.69
353.15	4.15	4.04	3.94	3.83	3.72

Note on Refractive Index and Vapor-Liquid Equilibrium Data: Specific experimental data for the refractive index and vapor-liquid equilibrium of aqueous **2-(Isopropylamino)ethanol** solutions were not available in the public literature at the time of this review. The experimental protocols for measuring these properties are, however, well-established and are detailed in the following section.

## Experimental Protocols

The following sections describe the methodologies for measuring the key thermodynamic properties of aqueous **2-(Isopropylamino)ethanol** solutions.

### Density Measurement

The density of aqueous IPAE solutions can be measured using a digital density meter. The instrument's measuring cell, typically a U-shaped borosilicate glass tube, is oscillated electronically. The oscillation frequency is directly related to the density of the sample in the tube. The instrument is calibrated with dry air and deionized water before measurements. The temperature of the sample is controlled using a built-in Peltier thermostat. For each concentration, measurements are typically repeated multiple times to ensure reproducibility.

### Dynamic Viscosity Measurement

A rotational viscometer is commonly used to determine the dynamic viscosity of the solutions. This instrument measures the torque required to rotate a spindle immersed in the fluid at a constant speed. The viscosity is then calculated from the measured torque, the spindle geometry, and the rotational speed. The temperature of the sample is maintained using a temperature-controlled bath. Calibration is performed using standard viscosity fluids.

## Heat Capacity Measurement

The heat capacity of the aqueous solutions can be determined using a differential scanning calorimeter (DSC).[1] A small, precisely weighed sample is placed in a hermetically sealed pan, and an empty pan is used as a reference. The instrument measures the difference in heat flow to the sample and the reference as they are subjected to a controlled temperature program. The heat capacity is calculated by comparing the heat flow to the sample with that of a known standard, such as sapphire, under the same conditions.[1]

## Refractive Index Measurement

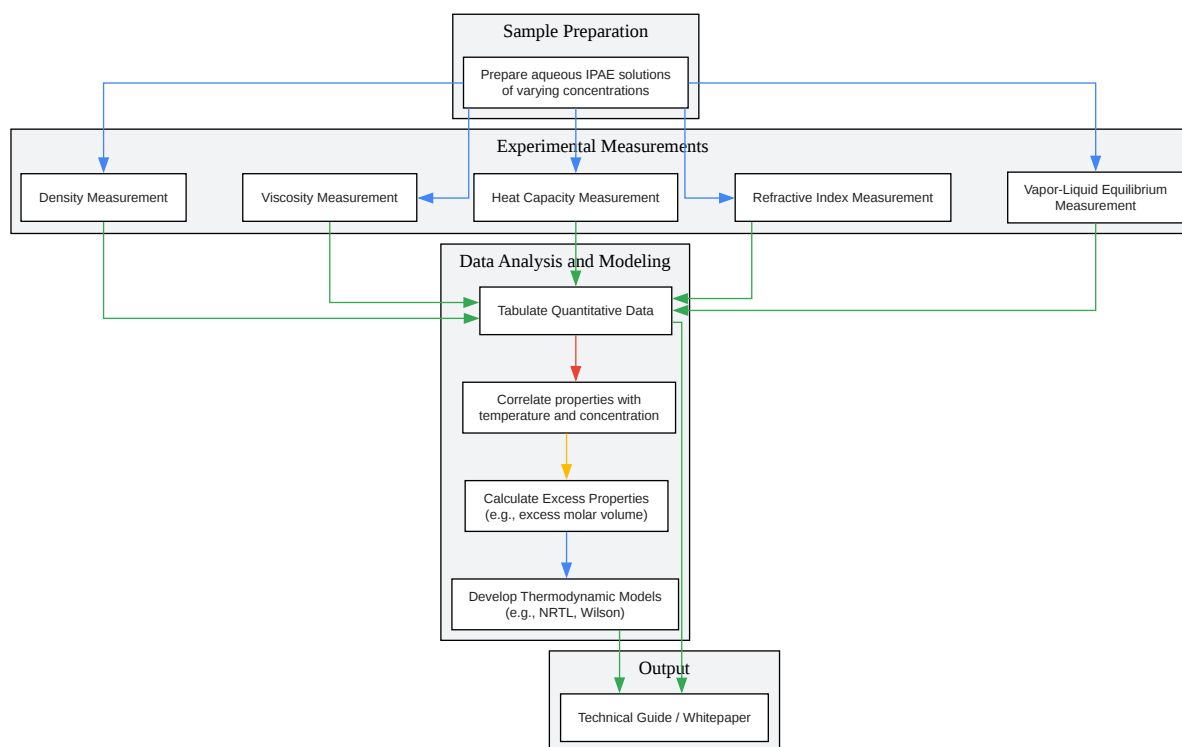
The refractive index of liquid mixtures can be measured using an Abbe refractometer. This instrument measures the critical angle of total internal reflection of a thin layer of the sample placed between two prisms. The refractive index is read directly from a scale or a digital display. The temperature of the prisms and the sample is controlled by circulating water from a constant-temperature bath. The instrument is calibrated using a standard of known refractive index, such as distilled water.

## Vapor-Liquid Equilibrium (VLE) Measurement

Vapor-liquid equilibrium data can be obtained using an ebulliometer, such as a Swietoslawski-type ebulliometer. This apparatus allows for the determination of the boiling temperature of a liquid mixture at a constant pressure. The liquid is heated in a boiling flask, and the vapor is condensed and returned to the flask, creating a closed-loop system.[2] Once the system reaches equilibrium, indicated by a stable boiling temperature, samples of the liquid and condensed vapor phases are collected for composition analysis.[2] The composition of the samples can be determined using techniques such as gas chromatography or by measuring a physical property like density or refractive index and comparing it to a calibration curve.

## Experimental and Analytical Workflow

The following diagram illustrates the logical workflow for the experimental determination and analysis of the thermodynamic properties of aqueous **2-(Isopropylamino)ethanol** solutions.



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Caption: Workflow for Thermodynamic Property Characterization.

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## References

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